

# phenyl salicylate solubility and stability data

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## Compound Focus: Phenyl Salicylate

CAS No.: 118-55-8

Cat. No.: S539498

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## Solubility Profile

**Phenyl salicylate** has a characteristic solubility profile, being readily soluble in organic solvents but largely insoluble in water. The table below summarizes its solubility in various solvents.

Solvent	Solubility	Notes
Water [1] [2]	~0.15 mg/mL (1 g/6670 mL); 1 g/6670 mL	Practically insoluble
50% Ethanol [2]	Soluble (solution stability studied)	Used for stability studies
DMSO [3]	25 mg/mL (116.7 mM)	Sonication is recommended to dissolve
Alcohol, Ether, Acetone [4]	Soluble	Readily soluble in common organic solvents

## Stability and Degradation Data

The stability of **phenyl salicylate** is highly dependent on pH, temperature, and the solvent environment. Its primary degradation pathways are **hydrolysis** and **transesterification**.

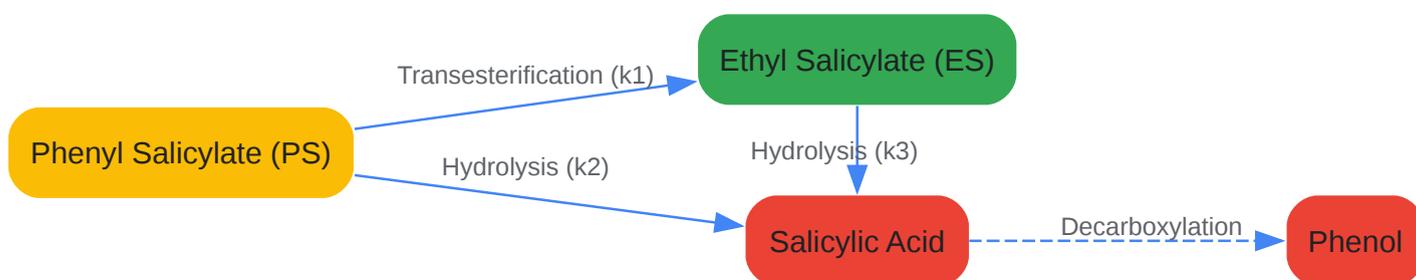
## Quantitative Stability Parameters

The following table outlines key stability data from a study in 50% (v/v) aqueous ethanol solution [2].

Parameter	Condition	Value	Notes
Degradation Kinetics	pH 3.2 - 8.4	Pseudo first-order	Proceeds via two pathways: transesterification ( $k_1$ ) and hydrolysis ( $k_2$ )
Primary Pathway	In alcoholic solution	<b>Transesterification (<math>k_1</math>)</b>	Leads to formation of <b>ethyl salicylate</b>
Half-life ( $t_{1/2}$ )	pH 6.3, 23°C	178 days	
Half-life ( $t_{1/2}$ )	pH 6.3, 50°C	6.6 days	
Stability Condition	Below pH 4	Stable	Degradation rate decreases with lower pH and temperature

## Degradation Pathways

The degradation process in an alcoholic-aqueous solution can be visualized as follows:



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**Phenyl salicylate** degradation pathways in alcoholic-aqueous solution, showing competing transesterification and hydrolysis reactions.  $k_1$ ,  $k_2$ , and  $k_3$  represent the rate constants for each step [2].

## Detailed Experimental Protocol

For researchers looking to verify or apply this data, here is a summary of the key methodological details from the stability study [2]:

- **Solution Preparation:** The stability of **phenyl salicylate** (PS) was investigated in **50 v/v% aqueous ethanol**. Studies were also performed in 100% ethanol for comparison.
- **pH and Temperature Range:** Experiments were conducted over a pH range of **3.2 to 8.4** and at three different temperatures (**5°C, 23°C, and 50°C**) to observe the effects of these variables.
- **Analysis Duration:** The samples were monitored for a period of **four months**.
- **Analytical Method:** The concentration of **phenyl salicylate** and its degradation products were quantified using **High-Performance Liquid Chromatography (HPLC)**.
- **Data Analysis:** The observed degradation data (absorbance vs. time) was treated with a **nonlinear least squares method** to fit a pseudo first-order kinetic model. The equation used was:  $A_{obs} = [R_0] \cdot \delta_{app} \cdot e^{(-k_{obs} \cdot t)} + A_{\infty}$  Where  $A_{obs}$  is the absorbance at time  $t$ ,  $[R_0]$  is the initial PS concentration,  $\delta_{app}$  is the apparent molar absorptivity,  $k_{obs}$  is the observed pseudo first-order rate constant, and  $A_{\infty}$  is the absorbance at infinite time.

## Key Takeaways for Professionals

- **Formulation Strategy:** To ensure the stability of formulations containing **phenyl salicylate**, it is critical to **maintain an acidic environment (below pH 4)** and **avoid alcoholic solvents** where possible.
- **Accelerated Testing:** The strong temperature dependence of its degradation means that accelerated stability studies at higher temperatures (e.g., 50°C) can provide rapid insights.
- **Analytical Focus:** When analyzing stability samples, the method should be capable of detecting not just **phenyl salicylate** but also its expected degradation products, primarily **ethyl salicylate** (in alcoholic formulations) and **salicylic acid**.

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## References

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